Clarification Required: The Compound "Cadiamine" in Neuroscience Research

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Compound of Interest	
Compound Name:	*Cadiamine*
Cat. No.:	*B1194925* Get Quote

Initial searches for "**Cadiamine**" within the field of neuroscience have not yielded any relevant results for a compound of this name. The term most closely matched in searches is the "Cadia Mine," a gold and copper mining operation, which is unrelated to neuroscience research.

This suggests that "**Cadiamine**" may be a misspelling of an existing therapeutic or research compound, a developmental code name not yet in the public domain, or a novel compound with limited to no published data. Without a correctly identified agent, it is not possible to provide accurate and reliable application notes or experimental protocols as requested.

To proceed, please verify the correct spelling of the compound. Possible alternative compounds with similar-sounding names that are used in neuroscience research include:

- Ketamine: An NMDA receptor antagonist used as an anesthetic and increasingly researched for its rapid-acting antidepressant effects.

- Citicoline: A psychostimulant/nootropic that may be useful in the treatment of cerebral vascular disease and dementia.

- Pramiracetam: A nootropic agent of the racetam class of drugs.

- Gabapentin: An anticonvulsant medication used to treat partial seizures, neuropathic pain, and restless legs syndrome.

Once the correct compound has been identified, a comprehensive response can be generated, including:

- Detailed Application Notes: Outlining the compound's mechanism of action, established uses in neuroscience research, and key findings from relevant studies.

- Quantitative Data Summaries: Presented in clear, tabular format for easy comparison of metrics such as binding affinities, effective concentrations, and pharmacokinetic data.

- Experimental Protocols: Providing step-by-step methodologies for key in vitro and in vivo experiments.

- Visual Diagrams: Graphviz-generated diagrams of signaling pathways and experimental workflows to visually represent complex information, adhering to the specified formatting requirements.

We await your clarification to provide a detailed and accurate response to your query.

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